

Advanced Safety Data & Application Synthesis Guide: 1-(2-Fluorobenzyl)imidazolidin-2-one

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Compound of Interest

Compound Name: 1-(2-Fluorobenzyl)imidazolidin-2-one

CAS No.: 59023-05-1

Cat. No.: B3003572

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Prepared by: Senior Application Scientist Target Audience: Researchers, Medicinal Chemists, and Drug Development Professionals

Executive Summary & Structural Causality

In modern drug discovery, the strategic placement of halogenated benzyl groups on rigid heterocyclic scaffolds is a proven method for enhancing target affinity and metabolic stability. **1-(2-Fluorobenzyl)imidazolidin-2-one** (CAS: 59023-05-1) serves as a highly versatile building block in this paradigm.

The causality behind its utility lies in its dual-domain structure:

- **The 2-Fluorobenzyl Moiety:** The fluorine atom at the ortho position induces a strong inductive effect, modulating the electron density of the aromatic ring while locking the benzyl group into a preferred conformation via stereoelectronic interactions. This enhances lipophilicity and blood-brain barrier (BBB) penetration for CNS targets.

- The Imidazolidin-2-one Core: This cyclic urea provides a rigid hydrogen-bond acceptor (carbonyl) and a functionalizable hydrogen-bond donor (N3 secondary amine).

This whitepaper synthesizes the physicochemical properties, self-validating safety protocols, and synthetic methodologies required to leverage this compound effectively, grounded in established chemical safety standards .

Physicochemical Profiling & Hazard Assessment

To design safe and effective experimental workflows, one must first understand the quantitative baseline of the compound. The data below extrapolates the physical and toxicological profile based on the core imidazolidin-2-one structure and its fluorinated derivatives .

Table 1: Physicochemical Properties

Property	Value	Causality / Implication
Chemical Name	1-(2-Fluorobenzyl)imidazolidin-2-one	-
CAS Registry Number	59023-05-1	Unique identifier for regulatory tracking.
Molecular Formula	C ₁₀ H ₁₁ FN ₂ O	Determines stoichiometric calculations.
Molecular Weight	194.21 g/mol	Optimal low-MW fragment for lead generation.
Physical State	Solid (Crystalline)	Requires particulate control during weighing.
Solubility	Soluble in DMF, DMSO, DCM	Polar aprotic solvents disrupt intermolecular H-bonds.

Table 2: GHS Classification & Toxicological Causality

Hazard Class	Category	Hazard Statement	Mechanistic Causality
Skin Irritation	Category 2	H315: Causes skin irritation	The cyclic urea core can interact with nucleophilic residues in epidermal proteins, disrupting cellular homeostasis.
Eye Irritation	Category 2A	H319: Causes serious eye irritation	High localized osmolarity and pH disruption upon contact with ocular mucosa.
STOT (Single Exposure)	Category 3	H335: May cause respiratory irritation	Inhalation of crystalline micro-dust induces inflammatory cytokine release in the respiratory tract.

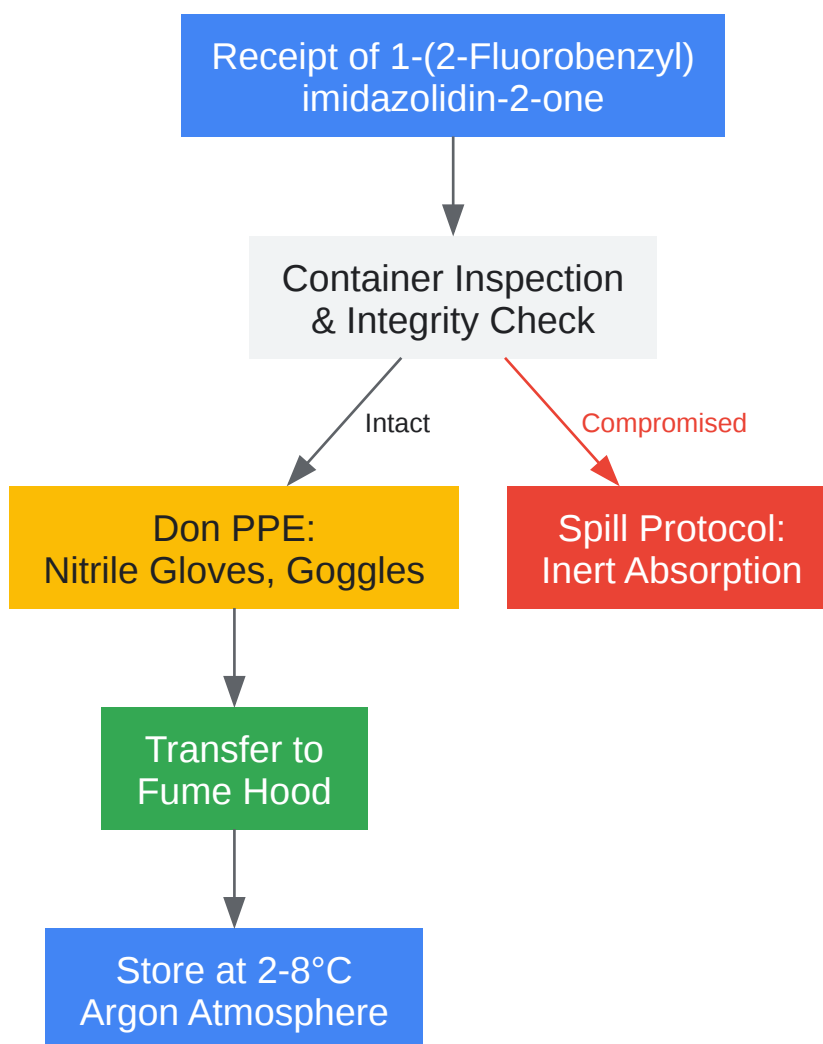
Self-Validating Handling & Emergency Protocols

Safety in the laboratory cannot rely on assumptions; it must be engineered as a self-validating system where each step confirms the integrity of the previous one.

Protocol A: Standard Operating Procedure for Material Transfer

- Integrity Verification: Inspect the primary container for micro-fractures or powder residue on the threads.
 - Validation Check: Wipe the exterior with a damp pH-indicator strip. A neutral reading confirms no external contamination.
- Environmental Isolation: Transfer the sealed vial into a certified Class II Fume Hood or Glovebox.

- Validation Check: Ensure the hood's anemometer reads a face velocity of 0.4–0.6 m/s before opening the vial.
- Mass Transfer: Weigh the required mass using anti-static spatulas to prevent aerosolization of the crystalline powder.
- Validation Check: Observe the analytical balance for tare drift. A stable reading over 10 seconds confirms no static-induced particulate levitation.



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Figure 1: Self-validating safety workflow for handling and emergency spill response.

Synthetic Application in Drug Development

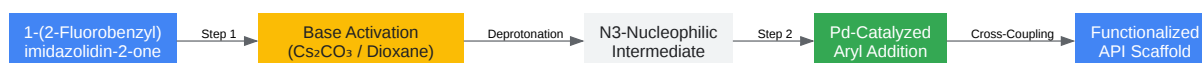
In medicinal chemistry, **1-(2-Fluorobenzyl)imidazolidin-2-one** is primarily utilized for its reactive N3 position. The secondary amine (pKa ~15) can be functionalized via N-alkylation or transition-metal-catalyzed cross-coupling to generate complex Active Pharmaceutical Ingredients (APIs) .

Protocol B: N3-Functionalization via Buchwald-Hartwig Cross-Coupling

This protocol outlines the coupling of the imidazolidin-2-one core with an aryl halide, utilizing a self-validating mechanistic approach.

- System Purging & Dehydration:
 - Action: Charge a flame-dried Schlenk flask with **1-(2-Fluorobenzyl)imidazolidin-2-one** (1.0 eq), Aryl Halide (1.1 eq), Pd₂(dba)₃ (0.05 eq), Xantphos (0.1 eq), and Cs₂CO₃ (1.5 eq). Purge with Argon (3x).
 - Causality: Palladium catalysts are highly susceptible to oxidative insertion by ambient O₂, which deactivates the catalytic cycle.
 - Validation Check: Karl Fischer titration of the anhydrous 1,4-dioxane solvent must read <50 ppm H₂O before addition.
- Catalytic Activation & Heating:
 - Action: Add anhydrous 1,4-dioxane. Heat the reaction mixture to 100°C under vigorous stirring.
 - Causality: The bulky Xantphos ligand forces the palladium center into a geometry that favors reductive elimination over β-hydride elimination, ensuring high yields of the C-N coupled product.
 - Validation Check: A distinct color change from deep purple (Pd(0)) to reddish-brown indicates active oxidative addition of the aryl halide.
- Reaction Termination & Analysis:

- Action: Cool to room temperature, dilute with EtOAc, and filter through a Celite pad.
- Causality: Celite traps the colloidal palladium black, preventing metal contamination in the subsequent crystallization steps.
- Validation Check: LC-MS analysis of the filtrate must show >95% consumption of the starting material mass (m/z 195.1 $[M+H]^+$) and the appearance of the product mass.



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Figure 2: Synthetic workflow and validation checkpoints for N3-functionalization of **1-(2-Fluorobenzyl)imidazolidin-2-one**.

References

- Ataman Chemicals. "IMIDAZOLIDONE (2-IMIDAZOLIDONE) Safety Information". Available at: [\[Link\]](#)
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